

# Application Note: Mass Spectrometry of 4,5-Dimethyloctane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,5-Dimethyloctane

Cat. No.: B098873

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This document provides a detailed overview of the mass spectrometric analysis of **4,5-dimethyloctane**, a saturated hydrocarbon. Included are the characteristic mass spectral data obtained via electron ionization (EI), a standardized protocol for sample analysis using Gas Chromatography-Mass Spectrometry (GC-MS), and a proposed fragmentation pathway. This information is valuable for the structural elucidation and identification of branched alkanes in various research and development settings.

## Introduction

**4,5-Dimethyloctane** (C<sub>10</sub>H<sub>22</sub>) is a branched-chain alkane.<sup>[1][2][3][4]</sup> Mass spectrometry is a powerful analytical technique for the identification and structural characterization of such compounds.<sup>[1]</sup> Electron ionization (EI) is a commonly employed technique that results in a reproducible fragmentation pattern, often referred to as a chemical fingerprint, which can be used for compound identification by matching against spectral libraries like the NIST Mass Spectrometry Data Center.<sup>[1]</sup> Understanding the fragmentation behavior of alkanes is crucial for interpreting mass spectra and confirming molecular structures.

## Mass Spectral Data

The electron ionization mass spectrum of **4,5-dimethyloctane** is characterized by a series of fragment ions. The molecular ion ( $M^+$ ) at  $m/z$  142 is typically of low abundance or absent in the spectra of branched alkanes due to rapid fragmentation.<sup>[1][2][3]</sup> The most abundant fragments result from cleavage at the branched carbon atoms, leading to the formation of stable secondary carbocations.

## Quantitative Data Summary

The prominent ions observed in the electron ionization mass spectrum of **4,5-dimethyloctane** are summarized in the table below. The base peak, the most intense peak in the spectrum, is normalized to 100% relative intensity.

$m/z$	Relative Intensity (%)	Proposed Fragment
43	100	$[C_3H_7]^+$
57	85	$[C_4H_9]^+$
71	60	$[C_5H_{11}]^+$
85	30	$[C_6H_{13}]^+$
142	<5	$[C_{10}H_{22}]^{+\bullet}$ (Molecular Ion)

Note: The relative intensities are approximate and can vary slightly between instruments.

## Experimental Protocol: GC-MS Analysis of 4,5-Dimethyloctane

This protocol outlines a general procedure for the analysis of **4,5-dimethyloctane** using a standard Gas Chromatograph coupled to a Mass Spectrometer.

### 1. Sample Preparation

- Dissolve a small amount of **4,5-dimethyloctane** in a volatile organic solvent such as hexane or dichloromethane to a final concentration of approximately 10  $\mu\text{g/mL}$ .
- Transfer the solution to a 2 mL autosampler vial.

## 2. GC-MS Instrumentation

- Gas Chromatograph: Standard GC system
- Column: Non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 µm film thickness)
- Carrier Gas: Helium at a constant flow rate of 1 mL/min
- Injector: Split/splitless injector, operated in splitless mode for sensitive analysis.
- Mass Spectrometer: Quadrupole mass spectrometer or equivalent.

## 3. GC Method Parameters

- Injector Temperature: 250 °C
- Oven Temperature Program:
  - Initial temperature: 50 °C, hold for 2 minutes
  - Ramp: Increase to 250 °C at a rate of 10 °C/min
  - Final hold: Hold at 250 °C for 5 minutes
- Injection Volume: 1 µL

## 4. MS Method Parameters

- Ionization Mode: Electron Ionization (EI)
- Electron Energy: 70 eV
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Mass Scan Range: m/z 35-200

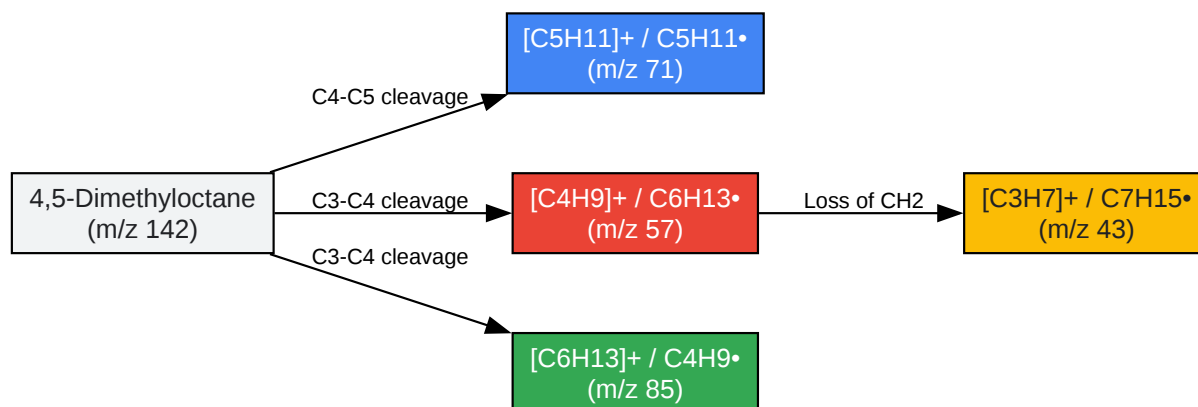
- Solvent Delay: 3 minutes (to prevent filament damage from the solvent peak)

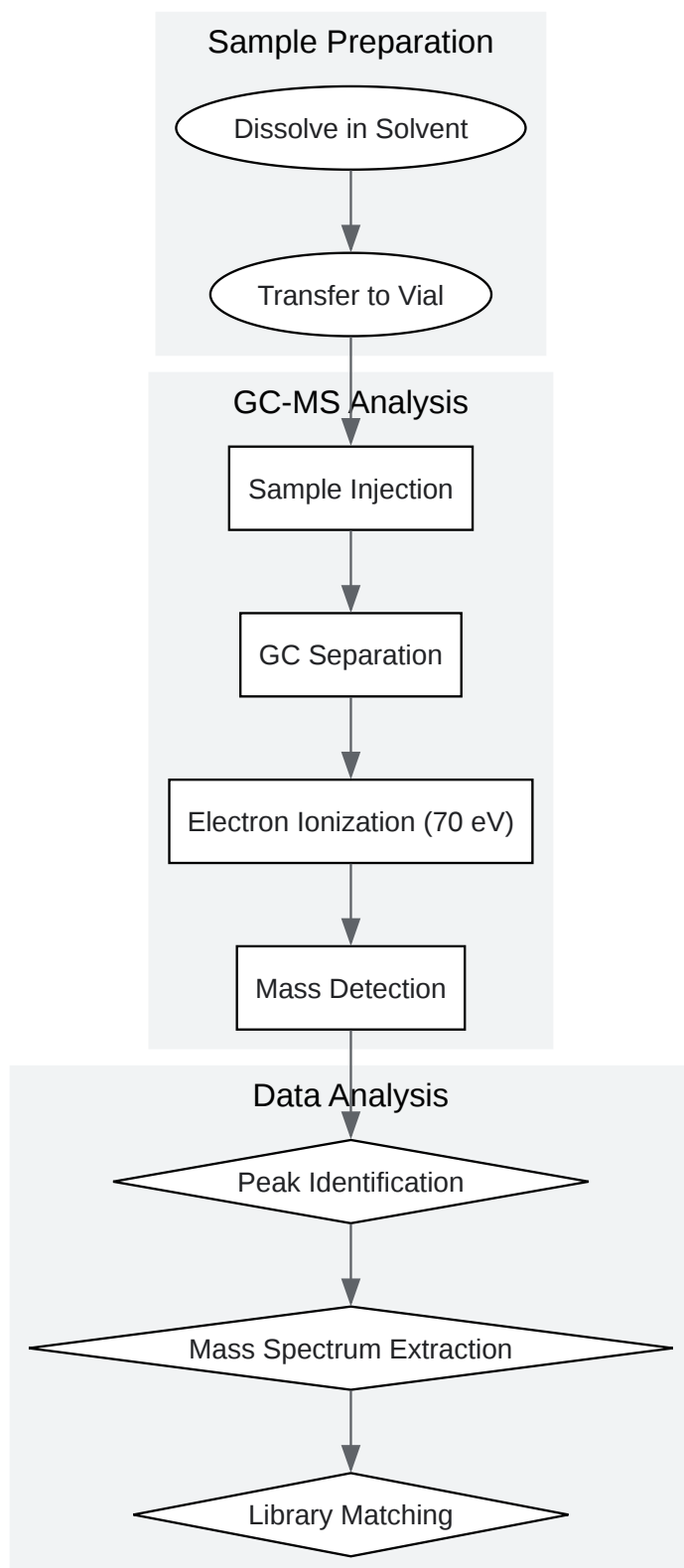
#### 5. Data Acquisition and Analysis

- Acquire the data using the instrument's data acquisition software.
- Identify the peak corresponding to **4,5-dimethyloctane** based on its retention time.
- Obtain the mass spectrum of the peak by averaging the scans across the chromatographic peak.
- Compare the acquired spectrum with a reference spectrum from a library (e.g., NIST) for confirmation.

## Fragmentation Pathway of 4,5-Dimethyloctane

The fragmentation of **4,5-dimethyloctane** upon electron ionization is driven by the formation of the most stable carbocations. The primary cleavage occurs at the C4-C5 bond due to the branching at these positions.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Octane, 4,5-dimethyl- [webbook.nist.gov]
- 2. Octane, 4,5-dimethyl- [webbook.nist.gov]
- 3. Octane, 4,5-dimethyl- [webbook.nist.gov]
- 4. 4,5-dimethyloctane, meso [webbook.nist.gov]
- To cite this document: BenchChem. [Application Note: Mass Spectrometry of 4,5-Dimethyloctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098873#mass-spectrometry-of-4-5-dimethyloctane]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)